

A Technical Guide to 2-Bromo-4-methylthiophene (CAS: 53119-60-1)

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Compound of Interest

Compound Name: 2-Bromo-4-methylthiophene

Cat. No.: B1283163

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-methylthiophene**, a versatile heterocyclic building block crucial in organic synthesis. It details its chemical and physical properties, experimental protocols for its synthesis and key reactions, and its significant applications in medicinal chemistry and materials science.

Core Properties and Safety Data

2-Bromo-4-methylthiophene is a halogenated thiophene derivative recognized for its utility as an intermediate in the synthesis of complex organic molecules.^[1] Its unique structure, featuring a reactive bromine atom at the 2-position and a methyl group at the 4-position of the thiophene ring, makes it a valuable precursor in various chemical transformations.

Physicochemical Data

The key physical and chemical properties of **2-Bromo-4-methylthiophene** are summarized in the table below, based on data from various chemical suppliers and databases.

Property	Value	Reference(s)
CAS Number	53119-60-1	[1] [2]
Molecular Formula	C ₅ H ₅ BrS	[1] [2]
Molecular Weight	177.06 g/mol	[1] [2]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Purity	≥ 95%	[1]
Boiling Point	62 °C at 10 mmHg	[1]
Density	~1.55 g/mL	[1]
Refractive Index (n _{20D})	~1.57	[1]
IUPAC Name	2-bromo-4-methylthiophene	[2]
SMILES	CC1=CSC(=C1)Br	[2]

Safety and Handling

2-Bromo-4-methylthiophene is classified as harmful if swallowed (Acute Toxicity 4, Oral) and is an irritant.[\[2\]](#) Appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, should be worn when handling this compound.

Storage Conditions: Store in a cool, dark place (2-8°C) under an inert atmosphere to prevent degradation.[\[1\]](#)

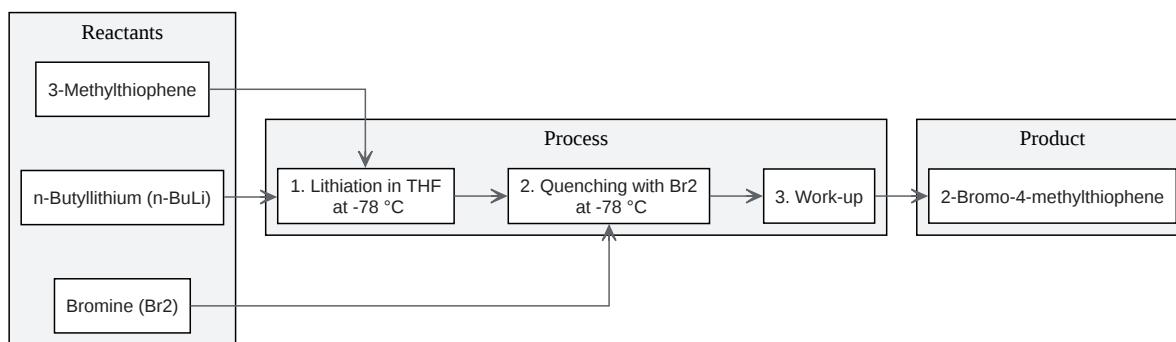
Synthesis and Reactivity

The primary route for synthesizing **2-Bromo-4-methylthiophene** is through the regioselective bromination of 3-methylthiophene. This is typically achieved via a lithiation reaction followed by quenching with a bromine source.

Experimental Protocol: Synthesis of 2-Bromo-4-methylthiophene

The following protocol is adapted from a patented method for the synthesis of 2-bromo-4-alkylthiophenes.

Reaction Scheme:



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Synthesis of 2-Bromo-4-methylthiophene.

Materials:

- 3-Methylthiophene
- n-Butyllithium (n-BuLi) in hexanes (2.5 M)
- Bromine (Br₂)
- Anhydrous Tetrahydrofuran (THF)
- Aqueous solution of sodium thiosulfate
- Argon or Nitrogen gas

Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere (argon or nitrogen), dissolve 3-methylthiophene in anhydrous THF.
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add n-butyllithium (1.1 equivalents) dropwise to the stirred solution over 1.5 hours, maintaining the temperature at -78 °C.
- Stir the resulting mixture at -78 °C for an additional hour to ensure complete lithiation.
- In a separate flask, prepare a solution of bromine (1.1 equivalents) in anhydrous THF.
- Slowly add the bromine solution to the lithiated thiophene mixture at -78 °C over approximately 15 minutes.
- Stir the reaction mixture for an additional 20 minutes at -78 °C.
- Quench the reaction by adding a few drops of an aqueous sodium thiosulfate solution.
- Allow the mixture to warm to room temperature.
- Perform a standard aqueous work-up, extracting the product with an organic solvent (e.g., diethyl ether or ethyl acetate).
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by distillation or column chromatography to yield **2-Bromo-4-methylthiophene**.

Spectroscopic Data (Predicted)

While specific, publicly archived spectra for **2-Bromo-4-methylthiophene** are not readily available, the expected NMR and mass spectrometry data can be predicted based on its structure and data from similar compounds.

Data Type	Predicted Values
¹ H NMR	The spectrum is expected to show a singlet for the methyl protons (CH ₃) around 2.2 ppm. Two singlets or doublets for the aromatic protons on the thiophene ring are expected between 6.8 and 7.2 ppm.
¹³ C NMR	The spectrum will likely show five distinct signals: one for the methyl carbon (around 15-20 ppm), and four for the thiophene ring carbons, with the carbon attached to the bromine atom appearing at a lower field.
Mass Spec	The mass spectrum will show a molecular ion peak (M ⁺) at m/z ≈ 176 and an M+2 peak at m/z ≈ 178 of similar intensity, which is characteristic of a compound containing one bromine atom.

Applications in Organic Synthesis

2-Bromo-4-methylthiophene is a key building block for the synthesis of more complex molecules, primarily through palladium-catalyzed cross-coupling reactions.

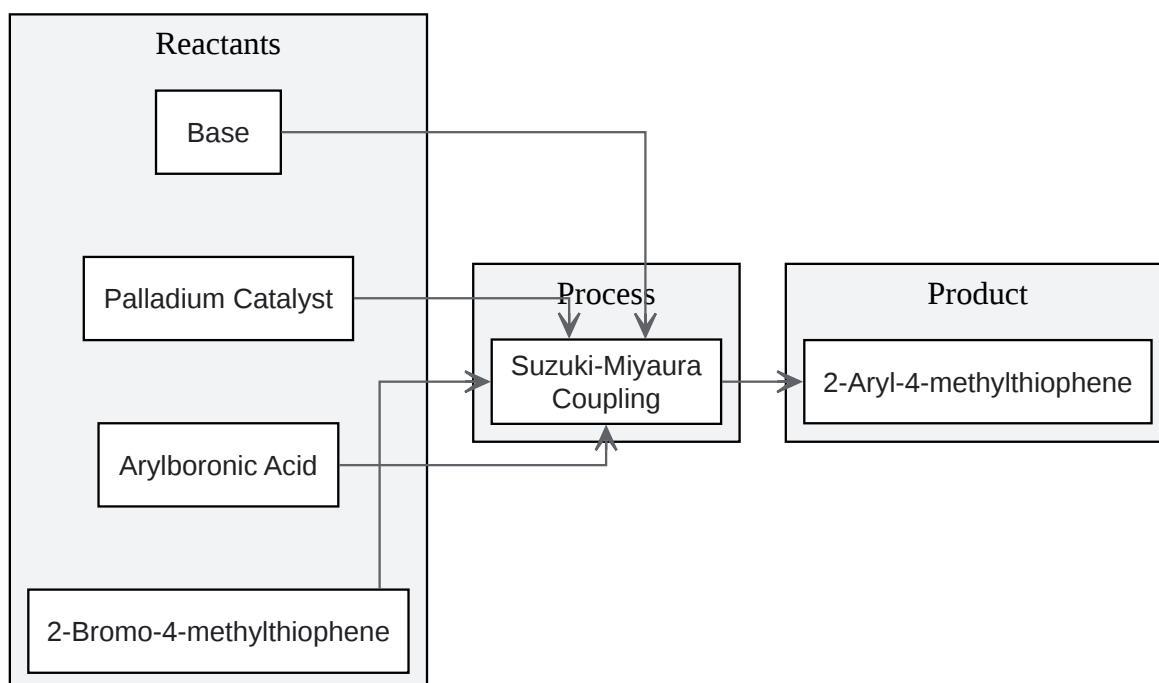
Suzuki-Miyaura Cross-Coupling Reactions

This compound is an excellent substrate for Suzuki-Miyaura coupling, which forms a new carbon-carbon bond between the thiophene ring and an aryl or vinyl group.

General Experimental Protocol (Adapted for **2-Bromo-4-methylthiophene**):

- To a dry Schlenk flask, add **2-Bromo-4-methylthiophene** (1.0 equivalent), the desired arylboronic acid (1.2 equivalents), a base such as potassium carbonate (2.0 equivalents), and a palladium catalyst like Pd(dppf)Cl₂ (3 mol%).
- Seal the flask, and evacuate and backfill with an inert gas (e.g., argon) three times.
- Add a degassed solvent system, typically a mixture of 1,4-dioxane and water (4:1 ratio).

- Heat the reaction mixture to 80-120 °C with vigorous stirring.
- Monitor the reaction progress using TLC or GC-MS.
- Upon completion, cool the mixture, dilute with an organic solvent, and wash with water and brine.
- Dry the organic layer, concentrate, and purify the product by column chromatography.



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Suzuki-Miyaura coupling workflow.

Stille Cross-Coupling Reactions

Similarly, **2-Bromo-4-methylthiophene** can be used in Stille coupling reactions with organostannane reagents.

General Experimental Protocol (Adapted for **2-Bromo-4-methylthiophene**):

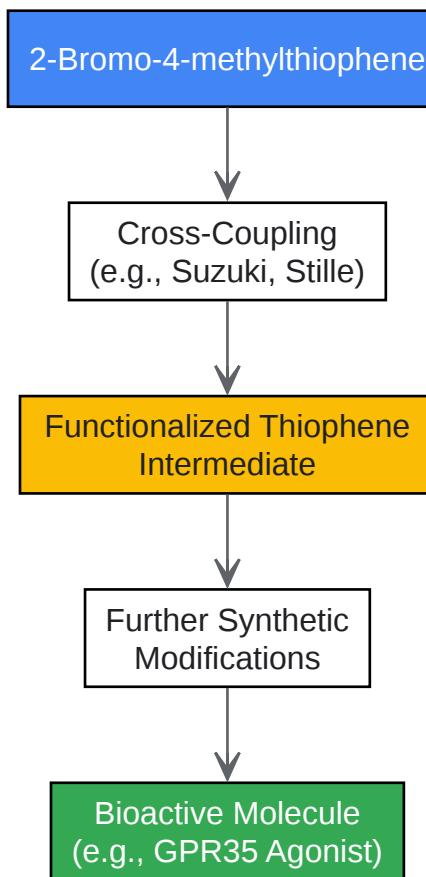
- In a dry Schlenk flask, combine **2-Bromo-4-methylthiophene** (1.0 equivalent) and a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (3 mol%).
- Evacuate and backfill the flask with an inert gas.
- Add an anhydrous, degassed solvent like toluene, followed by the organostannane reagent (e.g., tributyl(phenyl)stannane, 1.1 equivalents).
- Heat the mixture with vigorous stirring, typically to 110 °C, for 12-24 hours.
- Monitor the reaction by TLC or LC-MS.
- After completion, cool the mixture and perform a work-up, which may include washing with an aqueous potassium fluoride solution to remove tin byproducts.
- Purify the crude product via column chromatography.

Applications in Drug Discovery and Materials Science

The thiophene scaffold is a privileged structure in medicinal chemistry, and **2-Bromo-4-methylthiophene** serves as a valuable starting material for the synthesis of bioactive compounds.

Synthesis of GPR35 Agonists

Derivatives of bromothiophene are used in the synthesis of agonists for the G Protein-Coupled Receptor 35 (GPR35), a target for inflammatory and metabolic diseases. For instance, related thieno[3,2-b]thiophene-2-carboxylic acid derivatives have been identified as potent GPR35 agonists. The synthesis of such molecules often involves the functionalization of a bromothiophene core.



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Drug discovery workflow example.

Organic Electronics

In materials science, **2-Bromo-4-methylthiophene** is used in the synthesis of conductive polymers. The thiophene unit is a common component of organic electronic materials due to its electron-rich nature. Polymerization reactions, often involving cross-coupling techniques, can be used to create polythiophenes with tailored electronic properties for applications in organic field-effect transistors (OFETs) and organic photovoltaics (OPVs).

Conclusion

2-Bromo-4-methylthiophene (CAS: 53119-60-1) is a highly valuable and versatile chemical intermediate. Its utility in regioselective synthesis and as a substrate in a variety of powerful cross-coupling reactions makes it an essential tool for chemists in academia and industry. The applications of this compound in the development of novel pharmaceuticals and advanced

materials underscore its importance in contemporary chemical research. This guide provides a foundational understanding and practical protocols to facilitate its effective use in the laboratory.

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References

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